

Fumaric acid-d2 as an internal standard for mass spectrometry

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Compound of Interest

Compound Name: Fumaric acid-d2

Cat. No.: B051780

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References

- 1. [ijesrr.org](https://www.ijesrr.org) [[ijesrr.org](https://www.ijesrr.org)]
- 2. research.mpu.edu.mo [research.mpu.edu.mo]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Anti-inflammatory effects of ursolic acid-3-acetate on human synovial fibroblasts and a murine model of rheumatoid arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 6. Ursolic acid: Source; Biological activity and Mechanism of action_Chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
- 7. The mechanism of action of ursolic acid as insulin secretagogue and insulinomimetic is mediated by cross-talk between calcium and kinases to regulate glucose balance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. Ursolic acid acetate | 7372-30-7 | FU65546 | Biosynth [[biosynth.com](https://www.biosynth.com)]
- 10. Ursolic Acid-Based Derivatives as Potential Anti-Cancer Agents: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- 11. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 12. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 13. eurekaselect.com [eurekaselect.com]
- 14. researchgate.net [researchgate.net]
- 15. Ursolic Acid and Its Derivatives as Bioactive Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- 17. In-vivo antioxidant activity of ursolic acid acetate in rats. [wisdomlib.org]
- 18. digital.library.unt.edu [digital.library.unt.edu]
- 19. researchgate.net [researchgate.net]
- 20. Anti-inflammatory and antioxidant activity of ursolic acid: a systematic review and meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Potent Anti-Inflammatory Activity of Ursolic Acid, a Triterpenoid Antioxidant, Is Mediated through Suppression of NF- κ B, AP-1 and NF-AT | PLOS One [journals.plos.org]
- 22. A novel redox-responsive ursolic acid polymeric prodrug delivery system for osteosarcoma therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Ursolic Acid Formulations Effectively Induce Apoptosis and Limit Inflammation in the Psoriasis Models In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Differential Anti-Proliferative and Anti-Migratory Activities of Ursolic Acid, 3-O-Acetylursolic Acid and Their Combination Treatments with Quercetin on Melanoma Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Triple Strategies to Improve Oral Bioavailability by Fabricating Coamorphous Forms of Ursolic Acid with Piperine: Enhancing Water-Solubility, Permeability, and Inhibiting Cytochrome P450 Isozymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. "Solubility of Ursolic Acid in Aqueous and Non-aqueous Solvents" by Kamola Tolliboeva and Philip M. Gerk [scholarscompass.vcu.edu]
- 27. scispace.com [scispace.com]
- 28. researchgate.net [researchgate.net]
- 29. Considerable Improvement of Ursolic Acid Water Solubility by Its Encapsulation in Dendrimer Nanoparticles: Design, Synthesis and Physicochemical Characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 30. Recent developments on ursolic acid and its potential biological applications - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Synergistic effect of ursolic acid and piperine in CCl₄ induced hepatotoxicity - PMC [pmc.ncbi.nlm.nih.gov]

- 32. researchgate.net [researchgate.net]
- 33. researchgate.net [researchgate.net]
- 34. Therapeutic Potential of Ursonic Acid: Comparison with Ursolic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 35. research.monash.edu [research.monash.edu]
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